

Personal protective equipment for handling 2,6-Dibromo-4-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 2,6-Dibromo-4-(trifluoromethoxy)aniline

Cat. No.: B042295

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Essential Safety and Handling Guide for 2,6-Dibromo-4-(trifluoromethoxy)aniline

This guide provides crucial safety and logistical information for the handling and disposal of **2,6-Dibromo-4-(trifluoromethoxy)aniline** (CAS No. 88149-49-9). The following procedures are intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile: **2,6-Dibromo-4-(trifluoromethoxy)aniline** is a specialized chemical compound used in the synthesis of advanced materials, pharmaceuticals, and agrochemicals. [1] It is recognized for its reactivity and solubility in organic solvents. [1] It appears as a white to light pink crystalline powder. [1][2]

Personal Protective Equipment (PPE)

When handling **2,6-Dibromo-4-(trifluoromethoxy)aniline**, it is imperative to use appropriate personal protective equipment to prevent skin contact, eye irritation, and inhalation of dust or vapors. [3][4] All work with this chemical should be performed in a chemical fume hood or a glove box to ensure adequate ventilation. [4] Safety showers and eyewash stations must be readily accessible. [4][5]

Recommended Personal Protective Equipment:

Body Part	Protection	Standards and Specifications
Eyes/Face	Chemical safety goggles or a face shield.	Must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Skin	Chemical-resistant gloves (e.g., Butyl rubber), flame-resistant and impervious lab coat, and closed-toe shoes.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[3] Nitrile gloves are suitable for short-term use.[4]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for particulates and organic ammonia derivatives (Type K, Green).	Recommended if exposure limits are exceeded or if irritation occurs.[5]

Emergency First Aid Procedures

Immediate action is critical in case of exposure. This safety data sheet should be shown to the attending physician.[5]

Exposure Route	First Aid Instructions
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical has been ingested or inhaled.[3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water.[3] If skin irritation develops, seek medical help.[3] Contaminated clothing must be washed before reuse.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, ensuring to rinse under the eyelids.[3] [5] Remove contact lenses if present and easy to do so.[3] Continue rinsing and consult a doctor.[3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]

Handling, Storage, and Disposal Plan

Handling:

- Handle in a well-ventilated area.[3]
- Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Avoid contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent fire from electrostatic discharge.[3]

- Wash hands thoroughly after handling.[3][5]
- Do not eat, drink, or smoke when using this product.[5]

Storage:

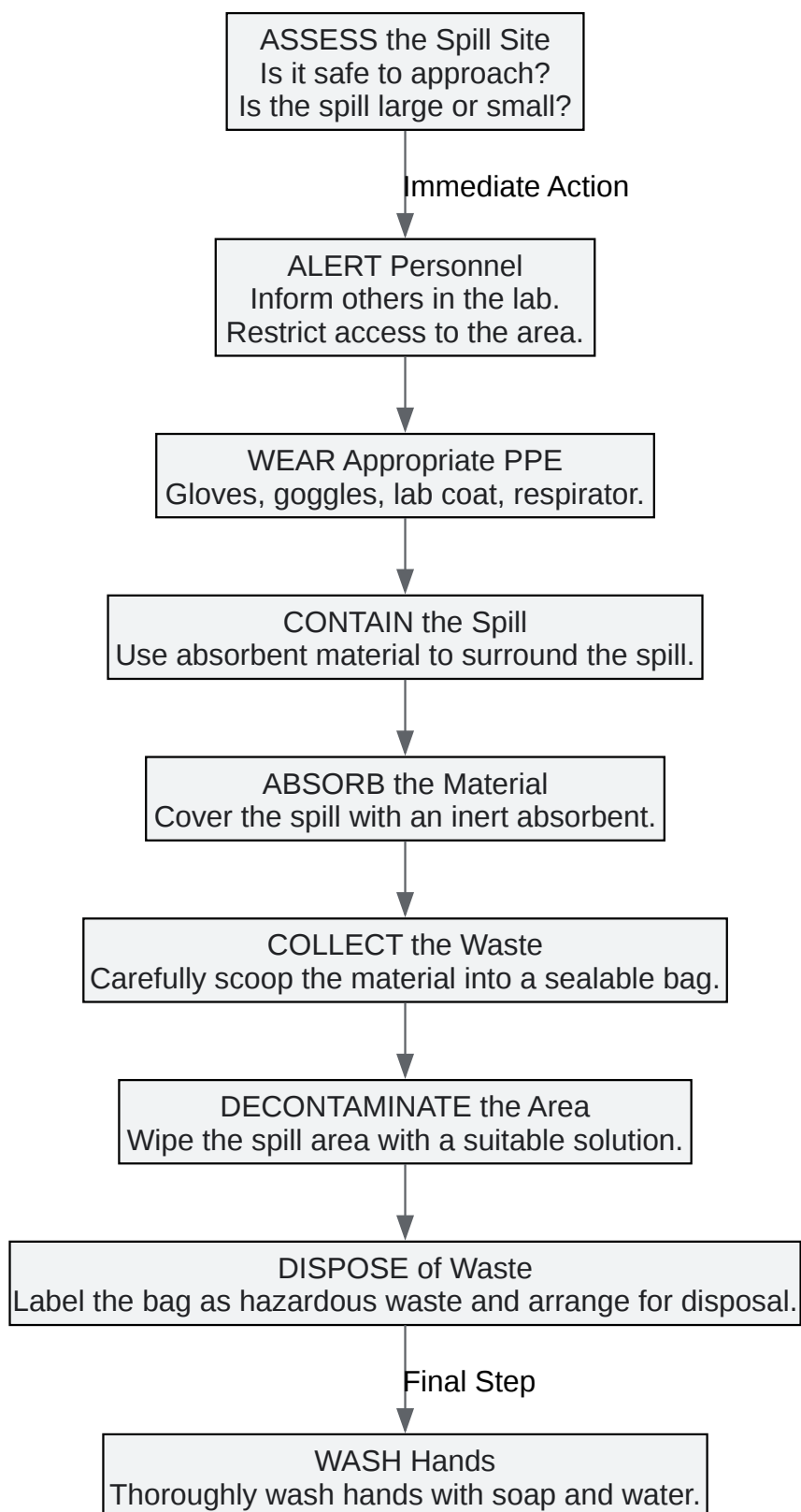
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]
- Keep away from heat, sparks, open flames, and hot surfaces.[5]
- Store locked up.[3][5]
- Incompatible materials include strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][5]
- The material may be sent to a licensed chemical destruction plant or disposed of through controlled incineration with flue gas scrubbing.[6]
- Do not allow the chemical to enter drains, as discharge into the environment should be avoided.[3]

Chemical Spill Management Workflow

For small spills that can be managed by trained personnel. For larger spills, evacuate the area and contact the institution's Environmental Health and Safety department.



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Caption: A logical workflow for the safe handling of a chemical spill.

Experimental Protocol: General Synthesis of a Diarylamine using a Substituted Aniline

This protocol is a representative example of a synthetic procedure where a substituted aniline, such as **2,6-Dibromo-4-(trifluoromethoxy)aniline**, might be used.

Objective: To synthesize a diarylamine via a Buchwald-Hartwig amination reaction.

Materials:

- **2,6-Dibromo-4-(trifluoromethoxy)aniline**
- Aryl halide (e.g., bromobenzene)
- Palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$)
- Ligand (e.g., Xantphos)
- Base (e.g., sodium tert-butoxide)
- Anhydrous toluene
- Nitrogen or Argon gas supply
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Preparation: Set up a Schlenk flask equipped with a magnetic stir bar and a condenser under an inert atmosphere (Nitrogen or Argon).
- Reagent Addition: To the flask, add **2,6-Dibromo-4-(trifluoromethoxy)aniline** (1 equivalent), the aryl halide (1.2 equivalents), the palladium catalyst (0.02 equivalents), the ligand (0.04 equivalents), and the base (1.5 equivalents).

- Solvent Addition: Add anhydrous toluene to the flask via a syringe. The typical concentration is 0.1-0.5 M with respect to the limiting reagent.
- Reaction: Heat the reaction mixture to 80-110 °C with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding water.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate) three times.
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate) to yield the desired diarylamine.
- Characterization: Characterize the final product by Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) to confirm its identity and purity.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,6-Dibromo-4-(trifluoromethoxy)aniline | 88149-49-9 [chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. ipo.rutgers.edu [ipo.rutgers.edu]
- 5. fishersci.com [fishersci.com]

- 6. chemicalbook.com [chemicalbook.com]
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